

Analytical Profile & Characterization Guide: 1-Butyl-1H-indole-3-carbaldehyde

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Compound of Interest

Compound Name: 1-butyl-1H-indole-3-carbaldehyde

CAS No.: 119491-09-7

Cat. No.: B1273553

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Executive Summary & Compound Identity

1-butyl-1H-indole-3-carbaldehyde (CAS: 119491-09-7) is the N-butylated derivative of indole-3-carboxaldehyde. In drug development and forensic science, it serves as the immediate precursor to JWH-073 (1-butyl-3-(1-naphthoyl)indole) via Grignard or Friedel-Crafts acylation. Its accurate identification is pivotal for distinguishing between "legal" chemical building blocks and regulated synthetic cannabinoid analogues.

Property	Data
IUPAC Name	1-butyl-1H-indole-3-carbaldehyde
Molecular Formula	C ₁₃ H ₁₅ NO
Molecular Weight	201.27 g/mol
Physical State	Viscous yellow to orange oil / Low-melting solid
Solubility	Soluble in CHCl ₃ , DMSO, MeOH; Insoluble in water

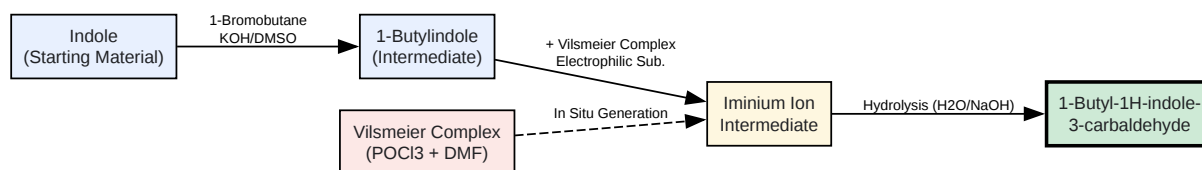
Synthesis Logic & Mechanism

The industry-standard protocol for synthesizing this compound utilizes the Vilsmeier-Haack Formylation. This route is preferred over direct alkylation of indole-3-carbaldehyde due to higher regioselectivity and yield.

Reaction Pathway[3][6]

- N-Alkylation: Indole is treated with 1-bromobutane (base catalysis) to form 1-butylindole.
- Vilsmeier-Haack: 1-butylindole reacts with the chloroiminium ion (generated in situ from POCl₃ and DMF) to install the formyl group at the C3 position.

Mechanistic Workflow (DOT Diagram)



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Figure 1: Step-wise synthesis logic highlighting the Vilsmeier-Haack formylation pathway.

Spectroscopic Characterization Data

The following data represents the "Gold Standard" for confirming the identity of **1-butyl-1H-indole-3-carbaldehyde**.

Nuclear Magnetic Resonance (NMR)

Solvent: CDCl₃ (Deuterated Chloroform) is the standard solvent. DMSO-d₆ may be used but will shift the aldehyde proton slightly downfield.

¹H NMR (400 MHz, CDCl₃)

Position	Shift (δ ppm)	Multiplicity	Integration	Assignment Logic
CHO	9.98	Singlet (s)	1H	Characteristic aldehyde proton; highly deshielded.
H-2	7.78	Singlet (s)	1H	Indole C2 proton; distinct singlet due to lack of adjacent protons.
H-4	8.30	Doublet (d)	1H	Deshielded by the adjacent carbonyl (anisotropic effect).
Ar-H	7.25 – 7.45	Multiplet (m)	3H	Remaining aromatic protons (H-5, H-6, H-7).
N-CH ₂	4.15	Triplet (t)	2H	Methylene directly attached to Indole Nitrogen (deshielded).
CH ₂	1.85	Quintet	2H	Butyl chain internal methylene.
CH ₂	1.35	Sextet	2H	Butyl chain internal methylene.
CH ₃	0.95	Triplet (t)	3H	Terminal methyl group.

¹³C NMR (100 MHz, CDCl₃)

Carbon Type	Shift (δ ppm)	Assignment
Carbonyl	184.6	Aldehyde (C=O)
Aromatic C2	138.1	C-N bond character shifts this upfield relative to C=O.
Quaternary	137.5, 125.4	Indole bridgehead carbons.
Aromatic CH	123.9, 122.9, 122.0, 110.1	Indole ring carbons (C4-C7).
C3 (Quat)	118.2	Position of formylation.
Aliphatic	46.8	N-CH ₂ (Key indicator of alkylation).
Aliphatic	31.9, 20.1, 13.6	Remaining butyl chain carbons.

Infrared Spectroscopy (FT-IR)

Method: Neat oil or KBr pellet.

- 1650 – 1660 cm⁻¹ (Strong): C=O Stretching. This is lower than typical aliphatic aldehydes (~1720) due to conjugation with the indole ring.
- 2950 – 2850 cm⁻¹ (Medium): C-H aliphatic stretching (Butyl chain).
- 1530, 1460 cm⁻¹: C=C Aromatic ring stretching.
- Absence of 3200-3400 cm⁻¹: Crucial. Lack of N-H stretch confirms successful N-alkylation.[\[1\]](#)

Mass Spectrometry (GC-MS)

- Molecular Ion (M⁺): m/z 201
- Base Peak: m/z 172 (Loss of CHO or ethyl fragment depending on ionization energy).
- Fragmentation:

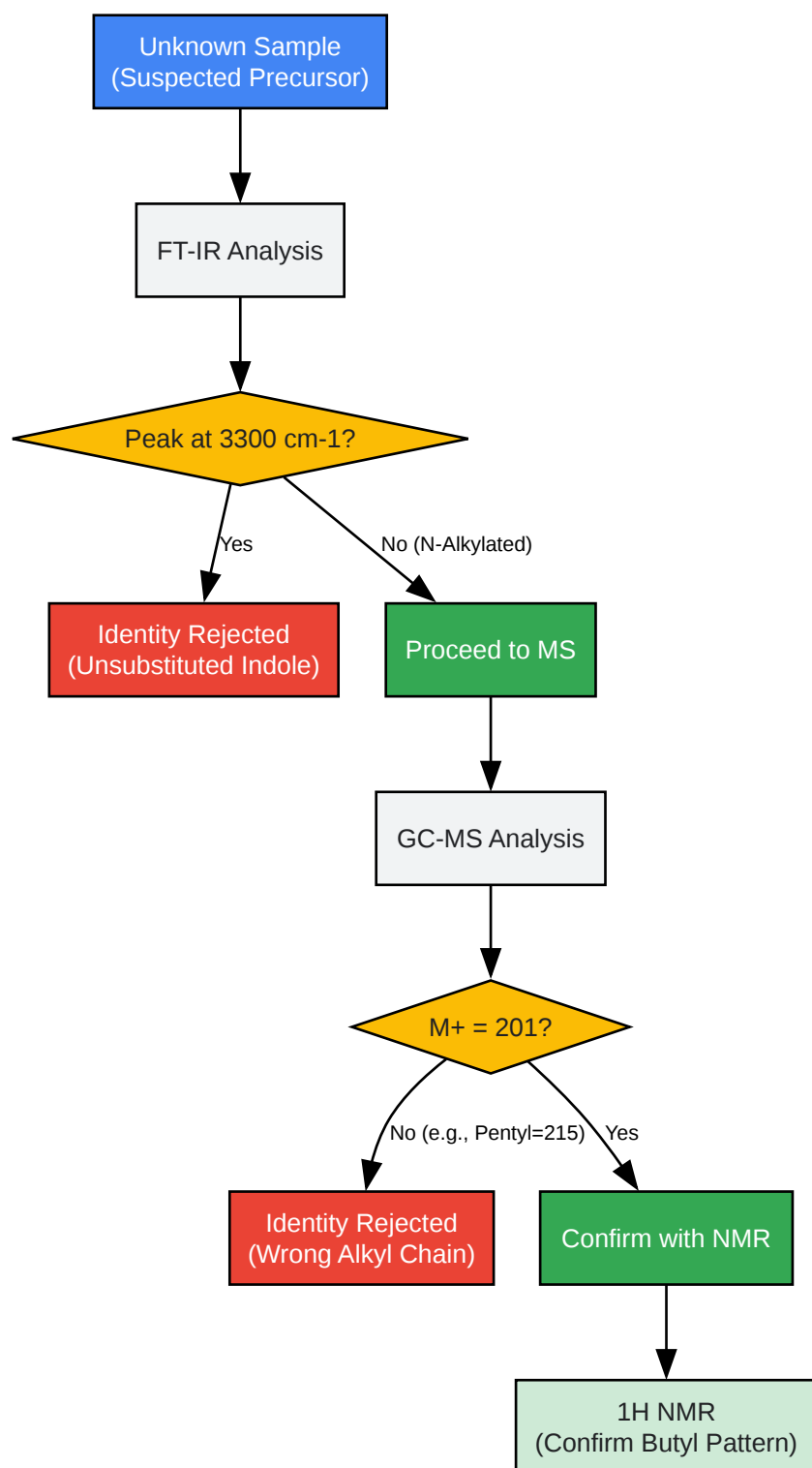
- m/z 201

m/z 158 (Loss of propyl chain from butyl group via McLafferty rearrangement or direct cleavage).

- m/z 144 (Indole-3-carboxaldehyde core).

Analytical Workflow & Quality Control

To validate purity for research or forensic standards, follow this decision tree.



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Figure 2: Analytical decision tree for validating **1-butyl-1H-indole-3-carbaldehyde** identity.

Critical QC Parameters

- HPLC Purity: >98.0% (Area %).
 - Column: C18 Reverse Phase.
 - Mobile Phase: Acetonitrile/Water (Gradient).
 - Detection: UV @ 280 nm (Indole absorption max).
- Residual Solvent: Check for DMF (from Vilsmeier) or DMSO (from alkylation) using GC-Headspace.

Safety & Handling

- Signal Word: Warning.
- Hazard Statements: H315 (Skin Irrit.), H319 (Eye Irrit.), H335 (Resp. Irrit.).
- Storage: Store under inert atmosphere (Argon/Nitrogen) at 2-8°C. Aldehydes are prone to oxidation to carboxylic acids (1-butyldole-3-carboxylic acid) upon prolonged air exposure.

References

- United Nations Office on Drugs and Crime (UNODC). (2013). Recommended Methods for the Identification and Analysis of Synthetic Cannabinoid Receptor Agonists in Seized Materials. Retrieved from [\[Link\]](#)
- Huffman, J. W., et al. (2005).[2] Structure-activity relationships for 1-alkyl-3-(1-naphthoyl)indoles at the cannabinoid CB1 and CB2 receptors. Bioorganic & Medicinal Chemistry.
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Sources

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